

Glysobuzole second-generation sulfonylureas binding affinity

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Compound Focus: Glysobuzole

CAS No.: 3567-08-6

Cat. No.: S581758

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The Search for Glysobuzole

Your query did not return any results for **Glysobuzole** in the scientific literature I accessed. This compound is not listed among the commonly used second-generation sulfonylureas in major reviews and consensus statements [1] [2] [3].

It is possible that **Glysobuzole** is known by a different international nonproprietary name, is a regional medication not widely covered in the English-language scientific literature, or is a compound from the first generation of sulfonylureas.

Established Second-Generation Sulfonylureas

For reference, the table below summarizes the key second-generation sulfonylureas that are well-documented in the current scientific literature and their common dosing.

Drug Name	Common Daily Dose (mg)	Duration of Action	Metabolite Activity
Glibenclamide (Glyburide)	2.5 - 15 [3]	Intermediate to Long [3]	Active [3]

Drug Name	Common Daily Dose (mg)	Duration of Action	Metabolite Activity
Glipizide	2.5 - 20 [3]	Short to Intermediate [3]	Inactive [3]
Gliclazide	40 - 320 (IR); 30 - 120 (MR) [3]	Intermediate [3]	Inactive [3]
Glimepiride	1 - 6 [3]	Intermediate [3]	Active [3]
Gliquidone	15 - 180 [3]	Short to Intermediate [3]	Inactive [3]

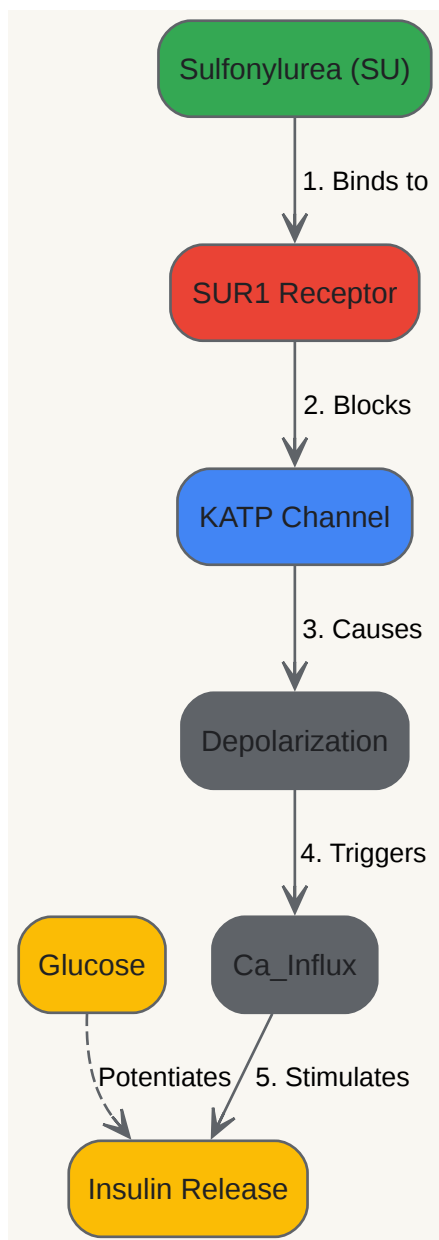
IR: Immediate Release; MR: Modified Release

Mechanism of Action and Binding

Although specific data for **Glysobuzole** is unavailable, all sulfonylureas work by a shared mechanism: they bind to the **Sulfonylurea Receptor 1 (SUR1)** on pancreatic beta-cells, which leads to insulin release [3]. The binding affinity is influenced by which specific site on the SUR1 receptor they engage with.

- **Group A (High SUR1 Specificity):** Binds to the A site (cytosolic loop between TM 15-16). This group includes **gliclazide** [3].
- **Group B (Binds SUR1 & SUR2):** Binds to the B site (cytosolic loop between TM 5-6), which is common to different receptor types. This group includes **glibenclamide** and **glimepiride** [3].

The following diagram illustrates this shared cellular mechanism of action for sulfonylureas.



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Suggested Research Pathways

Given the lack of direct data on **Glysobuzole**, here are suggestions for further investigation:

- **Verify the Compound Name:** Confirm the standard international nonproprietary name (INN) for "**Glysobuzole**." It may be helpful to check chemical registries or older pharmacological texts.
- **Explore Regional or Historical Literature:** If it is an older or regionally specific drug, searching in non-English language databases or specialized historical scientific archives might yield information.

- **Focus on Modern Alternatives:** For contemporary research and drug development, the well-characterized sulfonylureas listed in the table above provide a more reliable and evidence-backed basis for comparison.

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References

1. Current Position of Gliclazide and Sulfonylureas in the ... [pmc.ncbi.nlm.nih.gov]
2. Consensus Recommendations on Sulfonylurea and ... [pmc.ncbi.nlm.nih.gov]
3. and their use in clinical practice - PMC Sulfonylureas [pmc.ncbi.nlm.nih.gov]

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